

Safe Disposal of 3,5-Difluoro-2-nitrophenol: A Comprehensive Guide

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Compound of Interest

Compound Name: 3,5-Difluoro-2-nitrophenol

Cat. No.: B127638

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This guide provides essential safety and logistical information for the proper disposal of **3,5-Difluoro-2-nitrophenol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

I. Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is imperative to handle **3,5-Difluoro-2-nitrophenol** with the appropriate personal protective equipment (PPE). Based on available safety data sheets, the following precautions are essential:

- **Eye and Face Protection:** Wear tightly fitting safety goggles or a face shield.
- **Skin Protection:** Use chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.
- **Respiratory Protection:** A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if working in a poorly ventilated area or if exposure limits are likely to be exceeded.
- **Ventilation:** Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.^{[1][2]}

In the event of exposure, follow these first-aid measures:

- After eye contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[3\]](#)
- After skin contact: Wash off immediately with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[\[1\]](#)[\[3\]](#)
- After inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[1\]](#)
- After swallowing: Do NOT induce vomiting. Rinse mouth and seek immediate medical advice.[\[1\]](#)

II. Quantitative Data

The following table summarizes the key quantitative data for **3,5-Difluoro-2-nitrophenol**:

Property	Value
Molecular Formula	C ₆ H ₃ F ₂ NO ₃
Molecular Weight	175.09 g/mol
CAS Number	151414-46-9
Purity	≥97%
Melting Point/Range	60 - 62 °C / 140 - 143.6 °F
Topological Polar Surface Area (TPSA)	63.37 Å ²
LogP	1.5786
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	3
Rotatable Bonds	1

III. Proper Disposal Procedure

The recommended procedure for the disposal of **3,5-Difluoro-2-nitrophenol** is through a licensed and approved chemical waste disposal company.^{[1][3]} Do not attempt to dispose of this chemical down the drain or with general waste.

Step 1: Waste Segregation and Collection

- **Designated Waste Container:** Use a dedicated, properly labeled, and chemically compatible container for collecting **3,5-Difluoro-2-nitrophenol** waste. The container should be kept tightly closed when not in use.^{[1][2][4]}
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**3,5-Difluoro-2-nitrophenol**," and a clear indication of the hazards (e.g., "Toxic," "Irritant," "Harmful").^[4]
- **No Mixing:** Do not mix **3,5-Difluoro-2-nitrophenol** waste with other waste streams.^[1]

Step 2: Storage

- **Storage Location:** Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as acids, strong oxidizing agents, and strong bases.^[3]
- **Secondary Containment:** Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.^[4]

Step 3: Professional Disposal

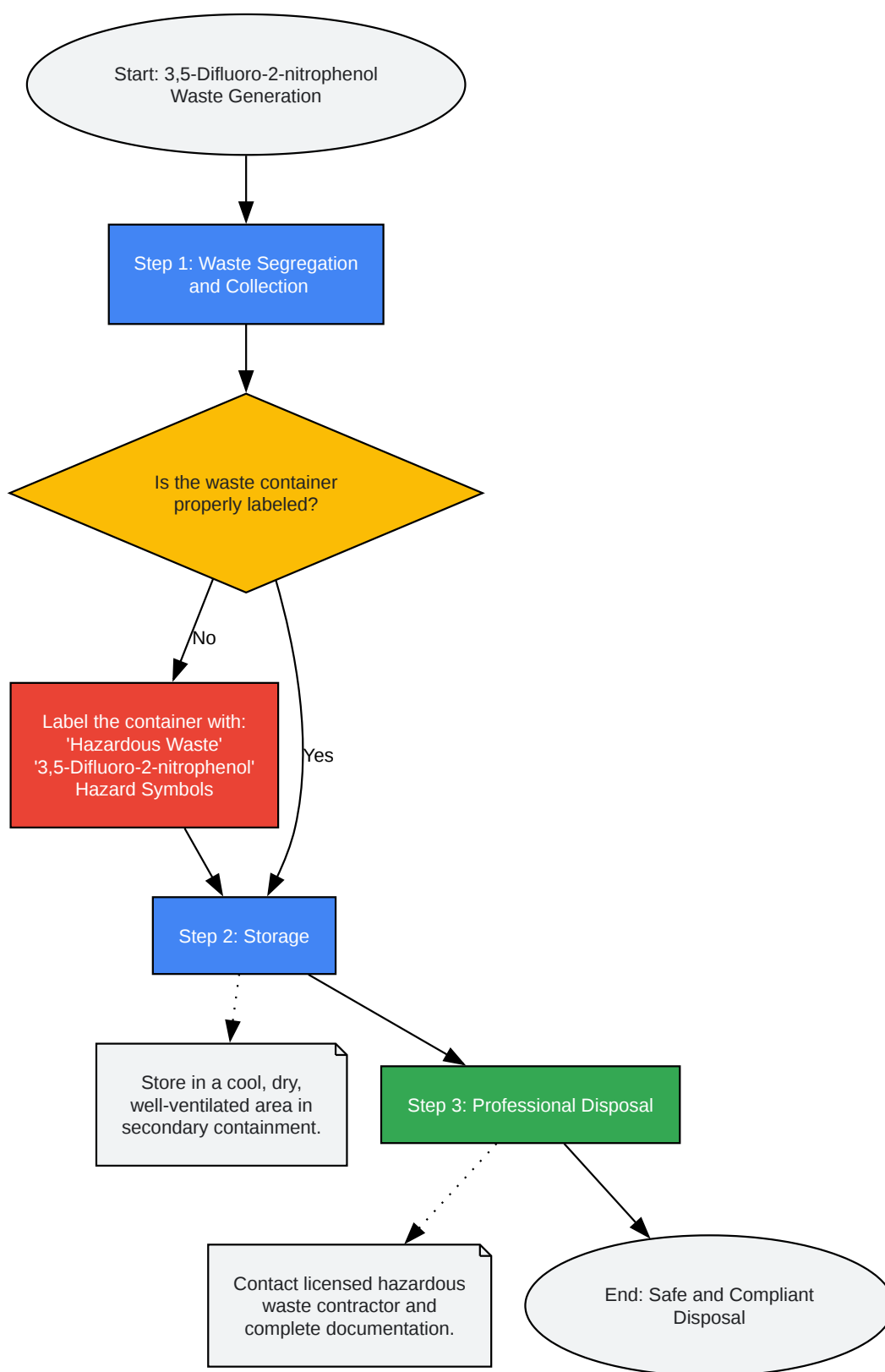
- **Contact a Licensed Contractor:** Arrange for the collection of the hazardous waste by a licensed and approved chemical waste disposal company.
- **Documentation:** Complete all necessary waste manifest forms as required by your institution and local, state, and federal regulations. Ensure a "cradle-to-grave" tracking of the waste.^[4]

Note on Neutralization: For small quantities, neutralization may be a possibility, but it should only be performed by trained personnel following a validated and approved laboratory procedure. Due to the potential for hazardous byproducts, neutralization should not be

attempted without a specific, tested protocol. For bulk quantities, direct disposal through a licensed hazardous waste contractor is the recommended and safest option.^[4]

IV. Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3,5-Difluoro-2-nitrophenol**.



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Caption: Disposal workflow for **3,5-Difluoro-2-nitrophenol**.

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